

(2-Chloropropyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: (2-Chloropropyl)benzene

Cat. No.: B076291

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An In-depth Technical Guide to (2-Chloropropyl)benzene

This technical guide provides a comprehensive overview of the chemical and physical properties of **(2-Chloropropyl)benzene**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

(2-Chloropropyl)benzene is a colorless liquid organic compound. It is also known by other names such as 1-Phenyl-2-chloropropane and 2-Chloro-1-phenylpropane.^{[1][2]} The compound is notable as an intermediate in various chemical syntheses.

Below is a summary of its key identifiers and molecular formula.

Identifier	Value
Chemical Name	(2-Chloropropyl)benzene
Molecular Formula	C ₉ H ₁₁ Cl ^{[1][2]}
CAS Registry Number	10304-81-1 ^{[1][2]}
IUPAC Name	[(2S)-2-chloropropyl]benzene ^[3]

Physicochemical Properties

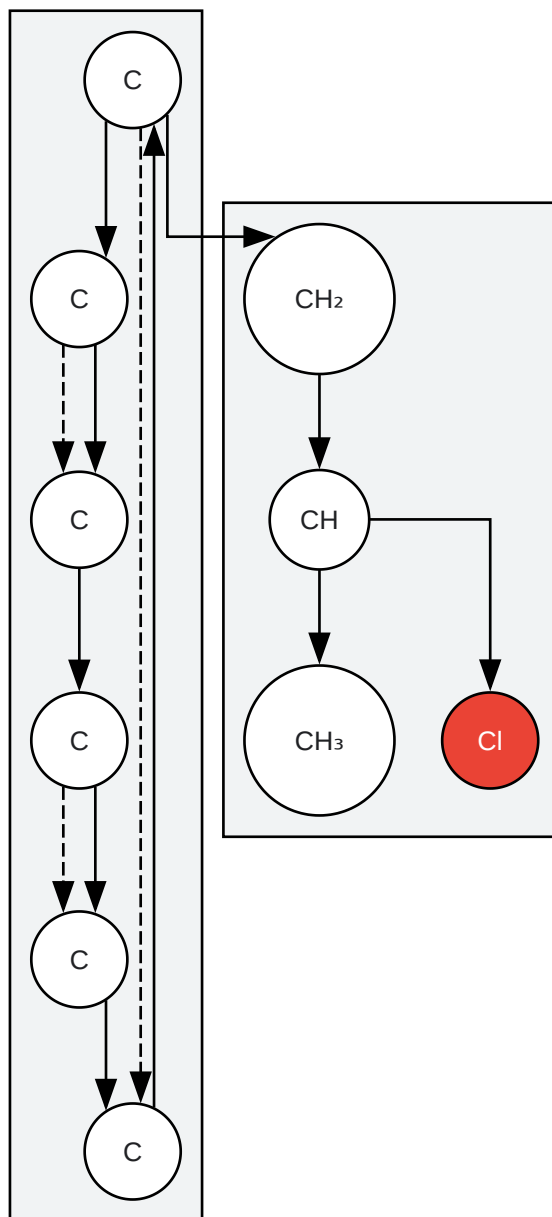
The fundamental physicochemical properties of **(2-Chloropropyl)benzene** are crucial for its application in experimental settings.

Property	Value
Molecular Weight	154.637 g/mol [1][2]
Density	1.027 g/cm ³ [4]
Boiling Point	211.1°C at 760 mmHg[4]
Flash Point	79.7°C[4]
Vapor Pressure	0.27 mmHg at 25°C[4]
Refractive Index	1.513[4]

Structural Information

The molecular structure of **(2-Chloropropyl)benzene** consists of a benzene ring attached to a chloropropyl group.

Chemical Structure of (2-Chloropropyl)benzene

[Click to download full resolution via product page](#)Caption: Molecular structure of **(2-Chloropropyl)benzene**.

This guide summarizes the essential molecular and physical data for **(2-Chloropropyl)benzene**, providing a foundation for its use in research and development.

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References

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- 4. Page loading... [wap.guidechem.com]
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